

# Essential Safety and Operational Guide for Handling FOXO4-DRI

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## Compound of Interest

Compound Name: FOXO4-DRI

Cat. No.: B15582169

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This document provides immediate, essential safety and logistical information for the handling of **FOXO4-DRI**, a cell-permeable peptide antagonist that blocks the interaction of FOXO4 and p53, thereby inducing apoptosis in senescent cells.<sup>[1][2][3]</sup> Adherence to these guidelines is critical for ensuring laboratory safety and maintaining the integrity of your research.

## Personal Protective Equipment (PPE)

Standard laboratory PPE is required at all times when handling **FOXO4-DRI** in its lyophilized or reconstituted form. This includes:

- Eye Protection: Safety glasses with side shields or goggles.
- Hand Protection: Nitrile or latex gloves.
- Body Protection: A standard laboratory coat.

## Chemical and Physical Properties

**FOXO4-DRI** is a synthetic peptide.[4] While specific quantitative data on toxicity and flammability are not readily available in standard safety data sheets, its nature as a peptide suggests low volatility.

Property	Data
Molecular Formula	C <sub>228</sub> H <sub>388</sub> N <sub>86</sub> O <sub>64</sub> [5][6]
Molecular Weight	Approximately 5358.05 g/mol [6]
Appearance	Lyophilized white powder
Solubility	Soluble in sterile, distilled water or buffered solutions (e.g., PBS).
Storage (Lyophilized)	Store at -20°C for long-term stability.[3][7]
Storage (Reconstituted)	Store at 2-8°C for short-term use (up to one month); for longer periods, aliquot and store at -20°C to avoid freeze-thaw cycles.[3][7]

## Operational Plan: From Receipt to Experimentation

This section provides a step-by-step guide for the proper handling of **FOXO4-DRI**.

### Receiving and Storage

- Inspect: Upon receipt, visually inspect the vial for any damage to the container or seal.
- Log: Record the date of receipt, lot number, and initial storage conditions.
- Store: Immediately transfer the lyophilized peptide to a -20°C freezer for long-term storage. [3][7]

### Reconstitution Protocol

- Equilibrate: Allow the vial of lyophilized **FOXO4-DRI** to reach room temperature before opening to prevent condensation.

- **Select Solvent:** Use sterile, bacteriostatic water for injection or a buffer appropriate for your experimental system (e.g., Phosphate Buffered Saline - PBS).
- **Reconstitute:** Slowly add the desired volume of solvent to the vial. For example, to create a 1 mg/mL stock solution from a 10 mg vial, add 10 mL of solvent.
- **Dissolve:** Gently swirl or roll the vial to dissolve the peptide. Do not shake or vortex, as this can degrade the peptide.
- **Aliquot and Store:** For reconstituted solutions, it is best practice to create single-use aliquots to minimize contamination and degradation from repeated freeze-thaw cycles. Store aliquots at -20°C.[3]

## Experimental Use

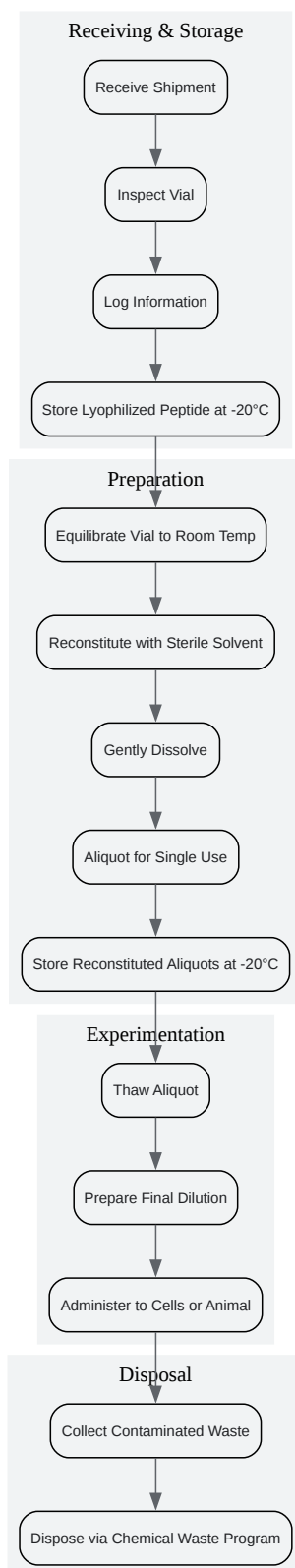
- **In Vitro:** Typical concentrations for cell culture experiments range from 25  $\mu$ M to 25 mM.[1][2][5]
- **In Vivo:** For animal studies, dosages around 5 mg/kg administered via intraperitoneal injection have been reported.[1]

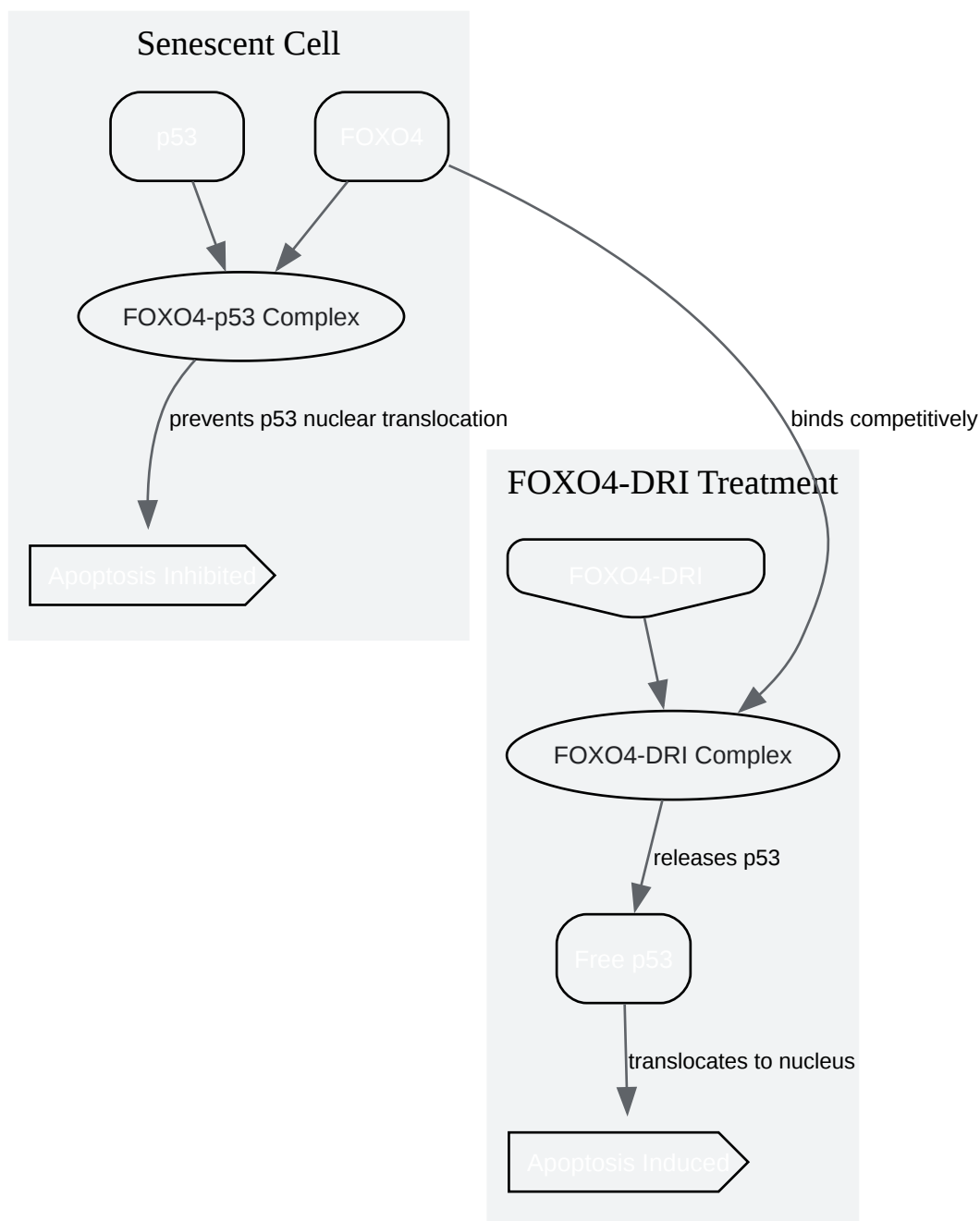
## Disposal Plan

All materials that have come into contact with **FOXO4-DRI**, including vials, pipette tips, and gloves, should be disposed of in accordance with standard laboratory procedures for non-hazardous chemical waste.

- **Collect Waste:** Place all contaminated disposable materials into a designated waste container.
- **Decontaminate:** Decontaminate non-disposable labware by soaking in a suitable laboratory disinfectant or by autoclaving.
- **Dispose:** Dispose of the collected waste through your institution's chemical waste disposal program.

## Experimental Workflow for Handling FOXO4-DRI





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